

2-Chloroethoxytrimethylsilane chemical properties

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Compound of Interest

Compound Name: 2-Chloroethoxytrimethylsilane

CAS No.: 18157-17-0

Cat. No.: B099669

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An In-depth Technical Guide to **2-Chloroethoxytrimethylsilane**: Properties, Reactivity, and Applications

Introduction

2-Chloroethoxytrimethylsilane, with the linear formula $\text{ClCH}_2\text{CH}_2\text{OSi}(\text{CH}_3)_3$, is a specialized organosilicon compound. It belongs to the family of silyl ethers, which are pivotal reagents in modern organic synthesis. The unique combination of a trimethylsilyl ether and a chloroethyl group imparts specific reactivity characteristics, making it a valuable tool for synthetic chemists. Its primary application lies in the protection of hydroxyl groups, where the resulting silyl ether exhibits distinct stability and cleavage properties compared to more common silyl ethers like trimethylsilyl (TMS) or tert-butyldimethylsilyl (TBDMS) ethers. This guide provides a comprehensive analysis of its chemical properties, reactivity, and practical applications for researchers, scientists, and professionals in drug development.

Physicochemical and Spectroscopic Properties

A thorough understanding of a reagent's physical and spectroscopic characteristics is fundamental to its effective use in the laboratory.

Quantitative Data Summary

The core physical properties of **2-Chloroethoxytrimethylsilane** are summarized in the table below for quick reference.

Property	Value	Reference
CAS Number	18157-17-0	
Molecular Formula	C ₅ H ₁₃ ClOSi	
Molecular Weight	152.69 g/mol	
Appearance	Colorless Liquid	[1]
Boiling Point	134 °C (lit.)	
Density	0.944 g/mL at 25 °C (lit.)	
Refractive Index (n _{20/D})	1.414 (lit.)	
Flash Point	31 °C (87.8 °F) - closed cup	

Spectroscopic Analysis

Spectroscopic data is crucial for the identification and characterization of **2-Chloroethoxytrimethylsilane** and its reaction products.

- ¹H NMR Spectroscopy: The proton NMR spectrum is expected to show three distinct signals corresponding to the different proton environments in the molecule.
 - A sharp singlet integrating to 9 protons (9H) is anticipated around δ 0.1-0.4 ppm, characteristic of the magnetically equivalent protons of the three methyl groups attached to the silicon atom[2].
 - Two triplets, each integrating to 2 protons (2H), are expected for the ethylene bridge. The triplet for the protons adjacent to the oxygen (-O-CH₂-) would appear further downfield, typically in the range of δ 3.7-3.9 ppm. The triplet for the protons adjacent to the chlorine (-CH₂-Cl) would be expected around δ 3.5-3.7 ppm.
- ¹³C NMR Spectroscopy: The carbon NMR spectrum would display three signals.

- The carbons of the trimethylsilyl group would appear as a single peak near δ 0 ppm.
- The carbon atom bonded to the oxygen (-O-CH₂-) would resonate around δ 60-65 ppm.
- The carbon atom bonded to the chlorine (-CH₂-Cl) would be found in the region of δ 40-45 ppm.
- Infrared (IR) Spectroscopy: The IR spectrum provides information about the functional groups present.^[3]
 - A strong absorbance band in the 1080-1100 cm⁻¹ region is characteristic of the Si-O-C stretching vibration.
 - C-H stretching vibrations for the methyl and methylene groups are expected in the 2850-2960 cm⁻¹ range.
 - Characteristic absorbances for the Si-(CH₃)₃ group typically appear around 1250 cm⁻¹ (symmetric deformation) and 840 cm⁻¹ (rocking).^[4]
 - The C-Cl stretching vibration usually appears in the 650-750 cm⁻¹ range.
- Mass Spectrometry (MS): Mass spectrometry is a key tool for determining the molecular weight and fragmentation pattern.^[5]
 - The molecular ion peak (M⁺) would be observed at m/z 152 (for ³⁵Cl) and 154 (for ³⁷Cl) in the appropriate isotopic ratio.
 - A prominent peak at m/z 137, corresponding to the loss of a methyl radical ([M-15]⁺), is a common fragmentation pathway for trimethylsilyl compounds.^[6]
 - The base peak is often the trimethylsilyl cation, [Si(CH₃)₃]⁺, at m/z 73.^[5]

Chemical Reactivity and Synthetic Applications

The synthetic utility of **2-Chloroethoxytrimethylsilane** stems from its role as a silylating agent, primarily for the protection of alcohols.^[7]

Mechanism of Alcohol Protection

The protection of an alcohol with **2-Chloroethoxytrimethylsilane** proceeds via nucleophilic substitution at the silicon center. The reaction is typically facilitated by a non-nucleophilic base, such as triethylamine (Et_3N) or pyridine, which serves to neutralize the hydrochloric acid (HCl) generated during the reaction.^{[8][9]}

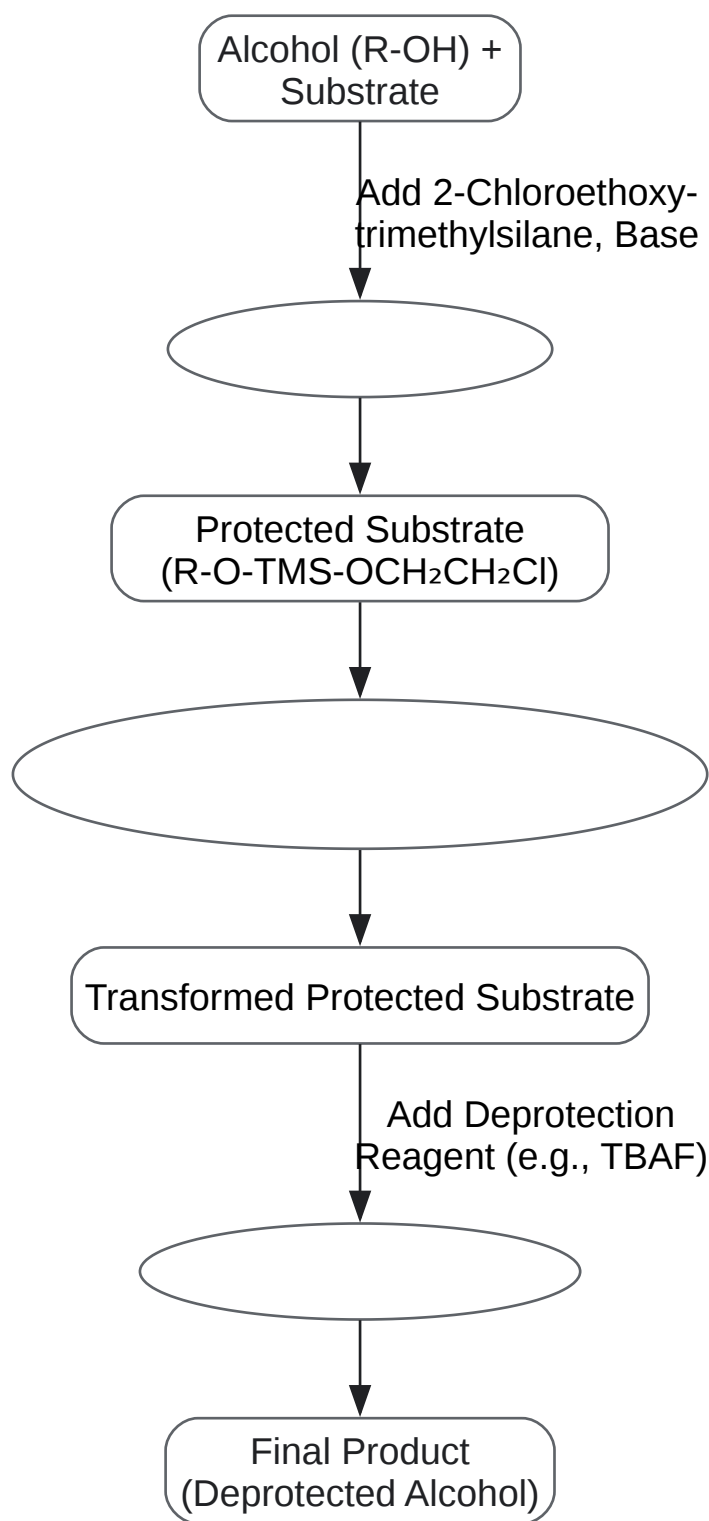
The mechanism is generally considered to be $\text{S}_\text{n}2$ -like.^{[8][10]} The lone pair of electrons on the alcohol's oxygen atom acts as a nucleophile, attacking the electrophilic silicon atom. This leads to the displacement of the chloride leaving group.

Caption: $\text{S}_\text{n}2$ -like mechanism for the protection of an alcohol using **2-Chloroethoxytrimethylsilane**.

Stability and Deprotection

The resulting 2-chloroethoxytrimethylsilyl ether is stable under a variety of conditions, including those that might cleave a simple TMS ether. However, the presence of the chloroethyl group offers alternative deprotection strategies beyond the standard use of fluoride ions or acid. While fluoride sources like tetrabutylammonium fluoride (TBAF) are effective due to the formation of the strong Si-F bond, other methods can be explored.^{[8][11]}

The general workflow for protection and deprotection is a critical consideration in multistep synthesis.



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Caption: General experimental workflow involving alcohol protection and deprotection steps.

Experimental Protocol: Protection of Benzyl Alcohol

This section provides a detailed, self-validating methodology for the silylation of a primary alcohol using **2-Chloroethoxytrimethylsilane**.

Objective: To protect the hydroxyl group of benzyl alcohol as its 2-chloroethoxytrimethylsilyl ether.

Materials:

- Benzyl alcohol
- **2-Chloroethoxytrimethylsilane**
- Triethylamine (Et_3N), distilled
- Dichloromethane (DCM), anhydrous
- Saturated aqueous ammonium chloride (NH_4Cl)
- Brine (saturated aqueous NaCl)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask and standard glassware (flame-dried)
- Magnetic stirrer and stir bar
- Ice bath
- Syringes and needles
- Inert atmosphere setup (Nitrogen or Argon)

Procedure:

- Setup: To a flame-dried 100 mL round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere of nitrogen, add benzyl alcohol (1.0 eq) and anhydrous dichloromethane (DCM, approx. 0.2 M).

- **Base Addition:** Add triethylamine (1.2 eq) to the solution via syringe.
- **Cooling:** Cool the flask to 0 °C using an ice-water bath.
- **Silylating Agent Addition:** Add **2-Chloroethoxytrimethylsilane** (1.1 eq) dropwise to the stirred solution over 5 minutes using a syringe. A white precipitate of triethylammonium chloride ($\text{Et}_3\text{N}\cdot\text{HCl}$) will form.
- **Reaction:** Allow the reaction mixture to slowly warm to room temperature and continue stirring for 2-4 hours.
- **Monitoring (Self-Validation):** Monitor the reaction's progress using Thin Layer Chromatography (TLC) (e.g., using a 4:1 Hexanes:Ethyl Acetate eluent). The consumption of the polar benzyl alcohol starting material and the appearance of a new, less polar product spot (the silyl ether) indicates the reaction is proceeding. The reaction is complete when the benzyl alcohol spot is no longer visible.
- **Quenching:** Once the reaction is complete, quench it by slowly adding 20 mL of saturated aqueous NH_4Cl solution.
- **Workup:** a. Transfer the mixture to a separatory funnel. b. Separate the organic layer. c. Extract the aqueous layer twice with DCM (2 x 20 mL). d. Combine all organic layers. e. Wash the combined organic layer with brine (1 x 30 mL). f. Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the filtrate under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude oil can be purified by flash column chromatography on silica gel if necessary to yield the pure 2-(benzyloxy)ethoxytrimethylsilane.

Safety and Handling

2-Chloroethoxytrimethylsilane is a reactive and hazardous chemical that must be handled with appropriate precautions in a well-ventilated chemical fume hood.

Hazard Category	Description	Precautionary Codes
Flammability	Flammable liquid and vapor (Category 3)	P210
Skin Corrosion/Irritation	Causes skin irritation (Category 2)	P302 + P352
Eye Damage/Irritation	Causes serious eye irritation (Category 2)	P305 + P351 + P338
Specific Target Organ Toxicity	May cause respiratory irritation (Single Exposure, Category 3)	-

Data sourced from Sigma-Aldrich Safety Data Sheet.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear nitrile or neoprene gloves and a flame-retardant lab coat.[\[12\]](#)
- Respiratory Protection: Use a respirator with an appropriate filter (e.g., type ABEK) if ventilation is inadequate.

Handling and Storage:

- Handle under an inert atmosphere (nitrogen or argon) due to its moisture sensitivity.[\[13\]](#)
- It reacts with water, releasing toxic hydrogen chloride gas.[\[14\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[13\]](#)

Conclusion

2-Chloroethoxytrimethylsilane is a versatile silylating agent with specific applications in organic synthesis. Its distinct physicochemical properties and reactivity profile make it a valuable alternative to more common silyl protecting groups. A comprehensive understanding

of its handling requirements, reaction mechanisms, and spectroscopic signatures, as detailed in this guide, is essential for its safe and effective implementation in complex synthetic strategies, enabling researchers to achieve their molecular design goals with precision and control.

References

- (2-Chloroethyl)trimethoxysilane | $C_5H_{13}ClO_3Si$ | CID 3015010. PubChem. [\[Link\]](#)
- sic2271.0 - 2-chloroethyltriethoxysilane, 95%. Gelest, Inc. [\[Link\]](#)
- 2-Chloroethoxy(trimethyl)silane - Vapor Phase IR Spectrum. SpectraBase. [\[Link\]](#)
- 16: Silylethers. Chemistry LibreTexts. [\[Link\]](#)
- A Publication of Reliable Methods for the Preparation of Organic Compounds. Organic Syntheses Procedure. [\[Link\]](#)
- CN102617624A - Synthesizing method of 2-(trimethylsilane) ethoxyl methyl chloride.
- 2-(Trimethylsilyl)ethoxymethyl chloride. Wikipedia. [\[Link\]](#)
- CN103408576A - Synthetic method of 2-(trimethylsilyl)-ethoxymethyl chloride.
- Silyl enol ether. Wikipedia. [\[Link\]](#)
- TMS Alcohol Protecting Group Using Silyl Ether. YouTube. [\[Link\]](#)
- Chlorotrimethylsilane | $(CH_3)_3SiCl$ | CID 6397. PubChem. [\[Link\]](#)
- MASS SPECTROMETRIC FRAGMENTATION OF TRIMETHYLSILYL AND RELATED ALKYL SILYL DERIVATIVES. PubMed. [\[Link\]](#)
- TMS Alcohol Protecting Group Using Silyl Ether - Reaction and Mechanism. YouTube. [\[Link\]](#)
- Optimum synthesis of (chloromethyl)silanes by chlorination and methylation reactions of chloro(methyl)silanes. Indian Journal of Chemistry. [\[Link\]](#)
- Protecting Groups - Organic Synthesis. Organic-chemistry.org. [\[Link\]](#)

- Chlorotrimethylsilane - The Nordic Expert Group for Criteria Documentation of Health Risks from Chemicals. Inchem.org. [\[Link\]](#)
- ^1H -NMR spectra of obtained $\text{ClCH}_2\text{MeSiH}_2$ and $\text{Cl}_2\text{CHMeSiH}_2$. ResearchGate. [\[Link\]](#)
- Alcohol Reactions: Alcohol Protection using TMSCl . OrgoSolver. [\[Link\]](#)
- Silane, chlorotrimethyl- - Infrared Spectrum. NIST WebBook. [\[Link\]](#)
- Chlorination of Benzylic and Allylic Alcohols with Trimethylsilyl Chloride Enhanced by Natural Sodium Montmorillonite. Organic Chemistry Portal. [\[Link\]](#)
- ^1H NMR spectrum of 2-chloro-2-methylpropane ($\text{CH}_3)_3\text{CCl}$. Doc Brown's Chemistry. [\[Link\]](#)
- 17.6: Reactions of Alcohols. Chemistry LibreTexts. [\[Link\]](#)
- Infrared laser-powered homogeneous decomposition of (chloromethyl)trimethylsilane: 1,2Cl shift and methene expulsion yielding chlorotrimethylsilane. ResearchGate. [\[Link\]](#)
- IR Spectrum of Trimethyl(phenyl)silane. ResearchGate. [\[Link\]](#)
- Reaction Rates of Trimethylethoxysilane and Trimethylmethoxysilane in Alkaline Alcohol Solutions. ResearchGate. [\[Link\]](#)
- Trimethylsilyl chloride. Wikipedia. [\[Link\]](#)
- Silane, chloro(1,1-dimethylethyl)dimethyl- - IR Spectrum. NIST WebBook. [\[Link\]](#)
- 12.4 Protecting Alcohols. YouTube. [\[Link\]](#)
- Silane, chlorotrimethyl- - Mass spectrum. NIST WebBook. [\[Link\]](#)
- Chloro-trimethylsilane - SpectraBase. SpectraBase. [\[Link\]](#)
- De Novo Cleaning of Chimeric MS/MS Spectra for LC-MS/MS-Based Metabolomics. ACS Publications. [\[Link\]](#)

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Sources

- 1. 2-(トリメチルシリル)エトキシメチルクロリド technical grade | Sigma-Aldrich [sigmaaldrich.com]
- 2. Chlorotrimethylsilane(75-77-4) 1H NMR spectrum [chemicalbook.com]
- 3. spectrabase.com [spectrabase.com]
- 4. Silane, chlorotrimethyl- [webbook.nist.gov]
- 5. MASS SPECTROMETRIC FRAGMENTATION OF TRIMETHYLSILYL AND RELATED ALKYL SILYL DERIVATIVES - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Chlorotrimethylsilane | (CH₃)₃SiCl | CID 6397 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Trimethylsilyl chloride - Wikipedia [en.wikipedia.org]
- 8. youtube.com [youtube.com]
- 9. orgosolver.com [orgosolver.com]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. gelest.com [gelest.com]
- 13. sigmaaldrich.com [sigmaaldrich.com]
- 14. inchem.org [inchem.org]
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